

# An In-depth Technical Guide to 2-Chloroethanamine (CAS 689-98-5)

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## Compound of Interest

Compound Name: 1-(4-Fluoro-3-hydroxyphenyl)ethanone

Cat. No.: B1439324

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 2-Chloroethanamine (CAS 689-98-5), a bifunctional organic compound of significant interest in medicinal chemistry and organic synthesis. Due to its reactive nature, a thorough understanding of its properties and safety protocols is crucial for its effective and safe application in research and development.

## Chemical Identity and Structure

2-Chloroethanamine, also known as 2-chloroethylamine, is a primary amine with a chlorine substituent.<sup>[1]</sup> Its bifunctionality, stemming from the nucleophilic amino group and the electrophilic chloroethyl group, makes it a valuable precursor for the synthesis of various nitrogen-containing compounds, including the potent alkylating agents known as nitrogen mustards.<sup>[1]</sup> The free base is a colorless to pale yellow liquid with a characteristic fishy odor, but it is inherently unstable.<sup>[1]</sup> Consequently, it is most commonly supplied and handled as its more stable crystalline hydrochloride salt, 2-chloroethylamine hydrochloride.<sup>[1][2]</sup>

Synonyms: 1-Amino-2-chloroethane, 2-aminochloroethane, 2-chloro-1-ethylamine<sup>[3][4]</sup>

Identifier	Value
CAS Number	689-98-5[5]
Molecular Formula	C <sub>2</sub> H <sub>6</sub> ClN[6]
Molecular Weight	79.53 g/mol [1][7]
Canonical SMILES	C(CCl)N[1]
InChI Key	VKPPFDPXZWFDFA-UHFFFAOYSA-N[1]

## Physicochemical Properties

The physical and chemical properties of 2-chloroethanamine and its hydrochloride salt differ significantly, which is a critical consideration for storage, handling, and synthetic applications.[1]

Property	Value	Notes
Appearance	Colorless to pale yellow liquid (free base)[1]	The hydrochloride salt is a white to light beige crystalline powder.[1][2]
Melting Point	146-148 °C[3][7]	Data likely corresponds to the hydrochloride salt.
Boiling Point	~90.19 °C (rough estimate)[3]	
Density	~0.9313 g/cm <sup>3</sup> (rough estimate)[3][7]	
Solubility	Soluble in water.[2]	The hydrochloride salt is soluble in water.[2]
Stability	The free base is unstable and may polymerize explosively.[3]	The hydrochloride salt is more stable.[1][2]

## Safety and Handling

2-Chloroethanamine and its hydrochloride salt are hazardous substances that require strict adherence to safety protocols.[1]

## Hazard Identification:

- Unstable and may polymerize explosively.[3]
- When heated to decomposition, it emits toxic fumes of  $\text{Cl}^-$  and  $\text{NO}_x$ . [3]
- Harmful if swallowed, in contact with skin, or if inhaled.[8]

## Personal Protective Equipment (PPE):

- Respiratory Protection: A self-contained breathing apparatus should be used.[9]
- Eye Protection: Wear safety goggles.[8][9]
- Hand Protection: Wear chemical-resistant gloves.[8]
- Skin and Body Protection: Wear a lab coat, full-sleeved apron, and protective clothing.[8][9]

## Handling and Storage:

- Handle in a well-ventilated fume hood.[1][8]
- Avoid contact with skin and eyes.[10]
- Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances and moisture.[2][8]

## First Aid Measures:

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9][11]
- Skin Contact: Immediately wash with plenty of water. Remove contaminated clothing.[8][9]
- Eye Contact: Rinse immediately with plenty of water.[9]
- Ingestion: Wash out the mouth with copious amounts of water and seek medical attention.[8][9]

## Emergency Procedures Flowchart

Caption: General emergency procedures for 2-Chloroethanamine incidents.

## Toxicological Information

Detailed toxicological data for 2-chloroethanamine is not extensively available in the provided search results. However, its structural relationship to nitrogen mustards suggests potential for significant toxicity.<sup>[1]</sup> The high reactivity of the compound, particularly its ability to act as an alkylating agent, indicates a potential for cytotoxicity.<sup>[1]</sup>

One protocol for assessing cytotoxicity is the MTT assay, which measures the metabolic activity of cells as an indicator of cell viability.<sup>[1]</sup>

## Experimental Protocol: Assessment of Cytotoxicity using the MTT Assay<sup>[1]</sup>

Materials:

- Cancer cell line of interest (e.g., MCF-7, A549, HeLa)
- Complete cell culture medium
- 96-well plates
- 2-Chloroethylamine hydrochloride
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.

- Prepare serial dilutions of 2-chloroethylamine hydrochloride in the complete cell culture medium.
- Remove the existing medium from the cells and replace it with the medium containing different concentrations of the test compound. Include appropriate controls (untreated cells and vehicle control).
- Incubate the plates for a specified period (e.g., 24, 48, or 72 hours).
- After the incubation period, add MTT solution to each well and incubate for an additional 2-4 hours, allowing viable cells to convert the MTT into formazan crystals.
- Add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance of the wells at a specific wavelength using a microplate reader.
- Calculate the percentage of cell viability relative to the untreated control to determine the cytotoxic effect of 2-chloroethanamine.

## Reactivity and Synthetic Applications

The reactivity of 2-chloroethanamine is dominated by the interplay between its amino and chloroethyl groups.<sup>[1]</sup> A key reaction is the intramolecular cyclization to form a highly reactive aziridinium ion, which is a potent electrophile.<sup>[1]</sup> This transformation is the rate-determining step for many of its subsequent reactions and is influenced by pH.<sup>[1]</sup>

This reactivity makes 2-chloroethanamine a valuable building block in organic synthesis. For example, it is used in the N-alkylation of various amines to produce N-substituted ethylenediamines.<sup>[1]</sup>

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